

# 4-Hydroxy-1,10-secocadin-5-ene-1,10-dione

## IUPAC name

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### Compound of Interest

Compound Name: 4-Hydroxy-1,10-secocadin-5-ene-1,10-dione

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An In-depth Technical Guide to 4-hydroxy-4-methyl-2-[(3R)-2-methyl-6-oxoheptan-3-yl]cyclohex-2-en-1-one

For Researchers, Scientists, and Drug Development Professionals

## Introduction

This technical guide provides a comprehensive overview of the sesquiterpenoid 4-hydroxy-4-methyl-2-[(3R)-2-methyl-6-oxoheptan-3-yl]cyclohex-2-en-1-one, a natural product isolated from the leaves of *Casearia sylvestris*. This document consolidates available data on its chemical properties, isolation, and potential biological significance, serving as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

## Chemical Identity and Properties

The compound, initially referred to as **4-Hydroxy-1,10-secocadin-5-ene-1,10-dione**, is more accurately identified by its IUPAC name, 4-hydroxy-4-methyl-2-[(3R)-2-methyl-6-oxoheptan-3-yl]cyclohex-2-en-1-one.

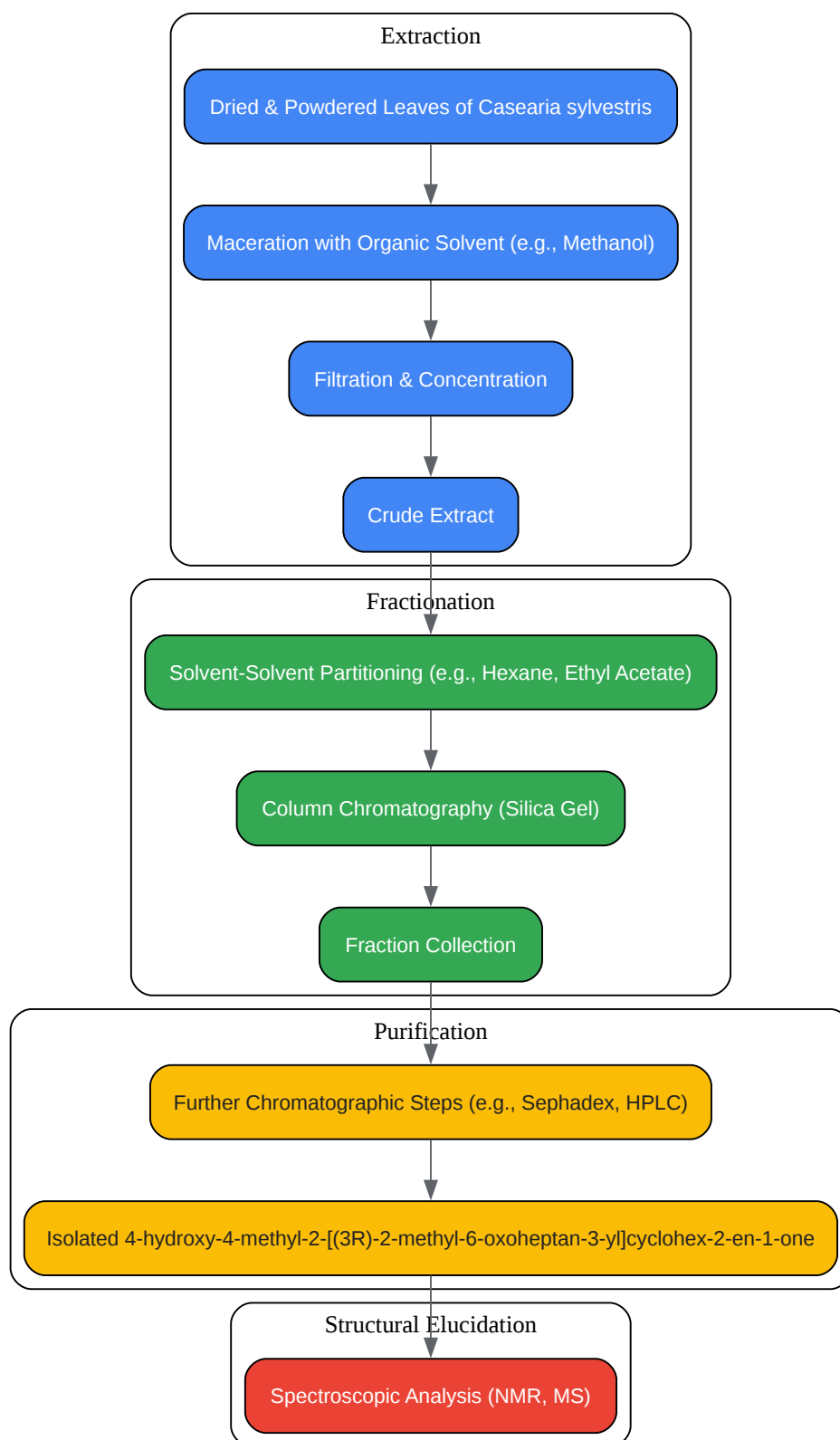
Property	Value	Source
IUPAC Name	4-hydroxy-4-methyl-2-[(3R)-2-methyl-6-oxoheptan-3-yl]cyclohex-2-en-1-one	N/A
Synonyms	4-Hydroxy-1,10-secocadin-5-ene-1,10-dione, (4R)-4-HYDROXY-1,10-SECO-MUUROL-5-ENE-1,10-DIONE	N/A
Molecular Formula	C <sub>15</sub> H <sub>24</sub> O <sub>3</sub>	N/A
Molecular Weight	252.35 g/mol	N/A
CAS Number	226904-40-1	N/A
Natural Source	Leaves of Casearia sylvestris	<a href="#">[1]</a>
Compound Type	Sesquiterpenoid	N/A

## Experimental Protocols

### Isolation from Casearia sylvestris

The primary method for obtaining 4-hydroxy-4-methyl-2-[(3R)-2-methyl-6-oxoheptan-3-yl]cyclohex-2-en-1-one is through extraction and chromatographic separation from the leaves of Casearia sylvestris. A general workflow for the isolation of sesquiterpenoids from this plant is outlined below.

It is important to note that the specific detailed protocol for the isolation of this particular compound from the cited literature, Fitoterapia. 2009 Oct;80(7):404-7, could not be fully accessed. The following workflow is a generalized representation based on common practices for isolating sesquiterpenoids from plant material.



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**Figure 1:** Generalized workflow for the isolation and identification of the target compound.

#### Detailed Steps:

- **Plant Material Collection and Preparation:** Fresh leaves of *Casearia sylvestris* are collected, air-dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is subjected to extraction with a suitable organic solvent, such as methanol or ethanol, at room temperature for an extended period. The resulting mixture is then filtered, and the solvent is evaporated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is subjected to solvent-solvent partitioning using immiscible solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and water) to separate compounds based on their polarity.
- **Chromatographic Separation:** The fractions are then subjected to various chromatographic techniques. Initial separation is typically performed on a silica gel column, eluting with a gradient of solvents.
- **Purification:** Fractions containing the compound of interest are further purified using techniques such as Sephadex column chromatography and High-Performance Liquid Chromatography (HPLC) until a pure compound is obtained.
- **Structural Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).<sup>[1]</sup>

## Synthesis

Currently, there is no specific, detailed synthetic protocol available in the scientific literature for 4-hydroxy-4-methyl-2-[(3R)-2-methyl-6-oxoheptan-3-yl]cyclohex-2-en-1-one. The complexity of the molecule, particularly the stereochemistry of the side chain, suggests that a total synthesis would be a multi-step and challenging endeavor.

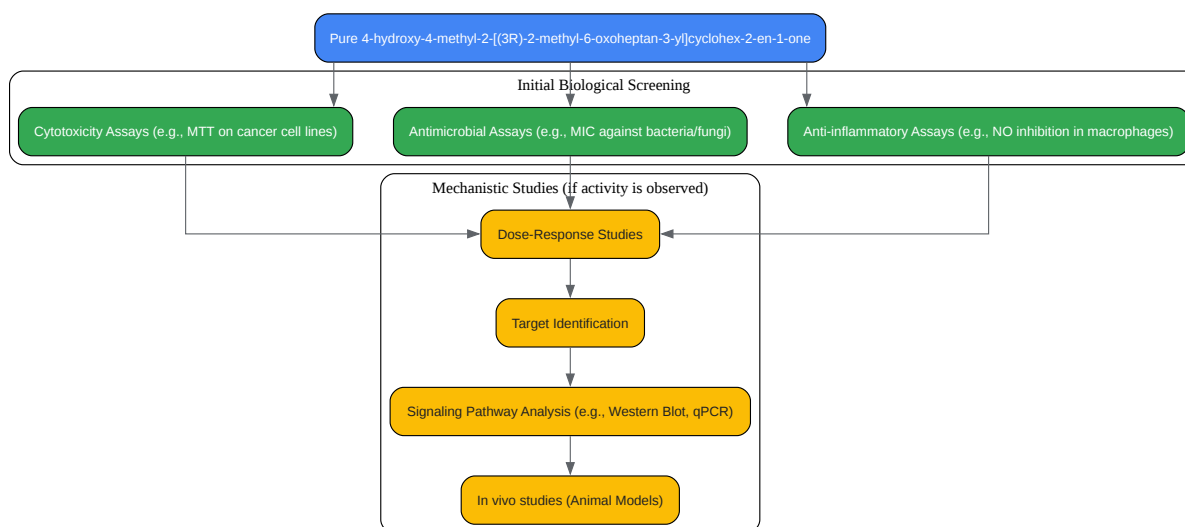
## Biological Activity and Signaling Pathways

There is a significant lack of published data regarding the specific biological activities, mechanism of action, and associated signaling pathways for 4-hydroxy-4-methyl-2-[(3R)-2-

methyl-6-oxoheptan-3-yl]cyclohex-2-en-1-one.

While *Casearia sylvestris* extracts are known to possess a range of biological activities, including anti-inflammatory, antimicrobial, and cytotoxic effects, the contribution of this specific sesquiterpenoid to these activities has not been elucidated.

Future research is required to determine the pharmacological profile of this compound. A potential logical workflow for investigating its biological activity is proposed below.



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**Figure 2:** Proposed workflow for the investigation of biological activity.

## Conclusion and Future Directions

4-hydroxy-4-methyl-2-[(3R)-2-methyl-6-oxoheptan-3-yl]cyclohex-2-en-1-one is a structurally interesting sesquiterpenoid isolated from *Casearia sylvestris*. While its chemical structure has been elucidated, there is a clear need for further research to unlock its full potential. Key areas for future investigation include:

- Development of a total synthesis method: This would provide a reliable source of the compound for extensive biological testing.
- Comprehensive biological screening: A broad-based screening approach is necessary to identify any significant pharmacological activities.
- Mechanistic studies: Should any promising activities be identified, in-depth studies will be required to understand its mechanism of action and potential as a therapeutic lead.

This technical guide serves as a foundational document to stimulate and guide future research on this intriguing natural product.

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## References

- 1. reference.md [reference.md]
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